best practices for long-term storage of MS47134

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Compound of Interest

Compound Name:	*MS47134*
Cat. No.:	*B10854992*

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This guide provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **MS47134**, a potent and selective MRGPRX4 agonist. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reproducible experimental outcomes. **MS47134** is utilized in research related to pain, itch, and mast cell-mediated hypersensitivity.[1][2][3]

Best Practices for Long-Term Storage of MS47134

Proper storage of **MS47134** is essential to prevent degradation and maintain its biological activity. The optimal storage conditions depend on whether the compound is in solid form or dissolved in a solvent.

Summary of Storage Conditions

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Form	Temperature	Duration	Source
Solid (Powder)	-20°C	3 years	[1][4]
	4°C	2 years	[1][4]
	2-8°C	Not specified	[5]
In Solvent	-80°C	6 months	[1][4]
	-20°C	1 month	[1][4]

Experimental Protocols

Stock Solution Preparation (Example)

To prepare a stock solution, it is recommended to use a solvent such as DMSO.[1][5] For example, to create a 10 mM stock solution of **MS47134** (Molecular Weight: 355.47 g/mol)[1][2][4][5]:

- Preparation: Allow the vial of solid **MS47134** to equilibrate to room temperature for at least 60 minutes before opening to prevent moisture condensation.
- Dissolution: Add the appropriate volume of newly opened, anhydrous DMSO to the vial to achieve the desired concentration. Sonication may be required to fully dissolve the compound.[1][4]
- Aliquoting: Once dissolved, it is critical to aliquot the stock solution into smaller, single-use volumes in tightly sealed vials. This practice minimizes contamination and prevents degradation from repeated freeze-thaw cycles.[1][4]
- Storage: Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[1][4]

Troubleshooting and FAQs

A series of frequently asked questions to address common issues that users may encounter.

Q1: My **MS47134** powder has changed color. Is it still usable?

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MS47134 is typically a white to off-white solid.[1][4][5] A significant color change may indicate degradation or contamination. It is recommended to use a fresh vial of the compound if you observe a noticeable change in color.

Q2: I am seeing precipitation in my stock solution after thawing. What should I do?

If precipitation occurs, you can gently warm and/or sonicate the solution to aid in redissolving the compound.[1] To prevent this, ensure you are using a suitable solvent and concentration. Preparing fresh working solutions on the day of the experiment is also recommended.[1]

Q3: How many times can I freeze and thaw my stock solution?

It is strongly advised to avoid repeated freeze-thaw cycles as this can lead to product inactivation.[1][4] Aliquoting the stock solution into single-use vials is the best practice to maintain the compound's stability.[1][4]

Q4: Can I store my stock solution at -20°C for longer than one month?

For storage longer than one month, it is recommended to store stock solutions at -80°C, which extends the stability to up to six months.[1][4] Storing at -20°C for longer than the recommended one-month period may result in a loss of potency.

Q5: Is it necessary to store the solid powder in a freezer?

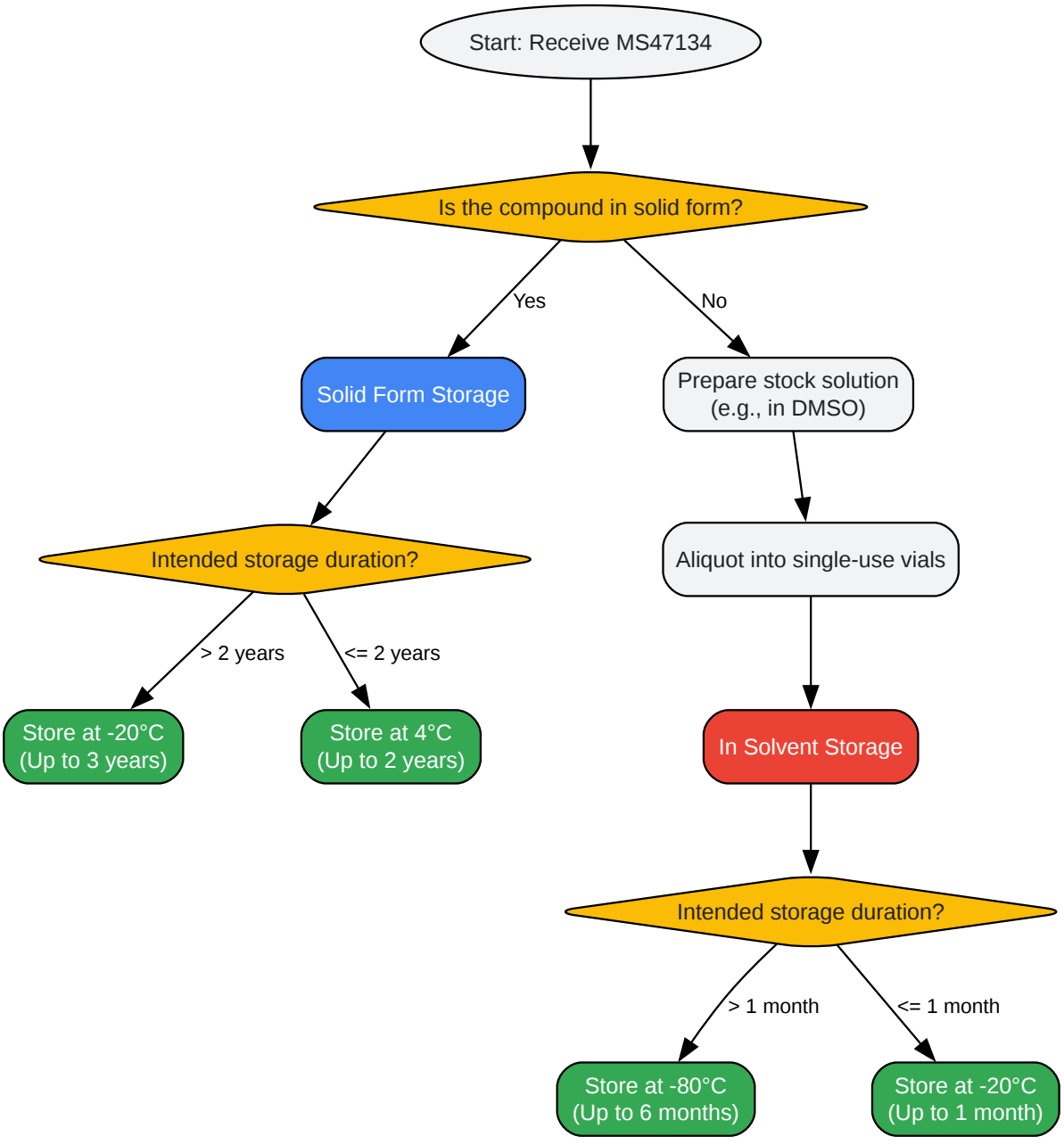
For long-term stability (up to 3 years), storing the solid powder at -20°C is recommended.[1][4] For shorter-term storage (up to 2 years), 4°C is acceptable.[1][4] Shipping at room temperature for short periods (less than a week) is generally considered not to significantly affect the product's efficacy.[6]

MS47134 Storage Decision Workflow

The following diagram outlines the recommended decision-making process for the long-term storage of **MS47134**.

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MS47134 Storage Decision Workflow



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